

Molecular weight of 2-Chloro-7-nitroquinoline

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Compound of Interest

Compound Name: 2-Chloro-7-nitroquinoline

CAS No.: 49609-03-2

Cat. No.: B1367759

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An In-depth Technical Guide to **2-Chloro-7-nitroquinoline**: Properties, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-7-nitroquinoline**, a key heterocyclic building block in medicinal chemistry and materials science. The document details its fundamental physicochemical properties, including its molecular weight, and outlines methods for its synthesis and characterization. We delve into the causality behind experimental choices, offering field-proven insights for researchers, scientists, and drug development professionals. Furthermore, this guide explores the compound's reactivity and its significant applications as a versatile intermediate in the synthesis of novel therapeutic agents, particularly in anticancer and antiviral research. All protocols and data are presented with a focus on scientific integrity, supported by authoritative references to ensure trustworthiness and reproducibility.

Core Physicochemical Properties

2-Chloro-7-nitroquinoline (CAS No: 49609-03-2) is a substituted quinoline derivative featuring a chlorine atom at the 2-position and a nitro group at the 7-position.^{[1][2]} This specific

arrangement of functional groups imparts unique electronic properties to the molecule, making it a valuable precursor in organic synthesis. The chloro group at the C2 position is susceptible to nucleophilic substitution, while the nitro group at the C7 position acts as a strong electron-withdrawing group, influencing the reactivity of the entire quinoline scaffold.

The determination of a compound's molecular weight and other physicochemical properties is a foundational step in any research or development workflow, as these values are critical for reaction stoichiometry, analytical characterization, and predicting biological behavior.

Table 1: Summary of Physicochemical Data for **2-Chloro-7-nitroquinoline**

Property	Value	Source
Molecular Formula	C ₉ H ₅ ClN ₂ O ₂	Biosynth[1], MySkinRecipes[2]
Molecular Weight	208.60 g/mol	Biosynth[1], MySkinRecipes[2]
CAS Number	49609-03-2	Biosynth[1], MySkinRecipes[2]
MDL Number	MFCD18448576	MySkinRecipes[2]
Appearance	Light yellow to brown solid (Predicted)	ChemicalBook[3]
Storage Conditions	2-8°C, under dry, inert gas	MySkinRecipes[2], ChemicalBook[3]

Synthesis and Mechanistic Insights

The synthesis of substituted quinolines is a cornerstone of heterocyclic chemistry. For **2-Chloro-7-nitroquinoline**, a common and logical synthetic strategy involves the chlorination of a corresponding quinolinone precursor. This approach is favored due to the robust nature of the reactions and the commercial availability of starting materials.

Proposed Synthetic Pathway: Vilsmeier-Haack Type Chlorination

A highly effective method for converting 2-quinolinones to 2-chloroquinolines utilizes a chlorinating agent like phosphorus oxychloride (POCl₃) or a

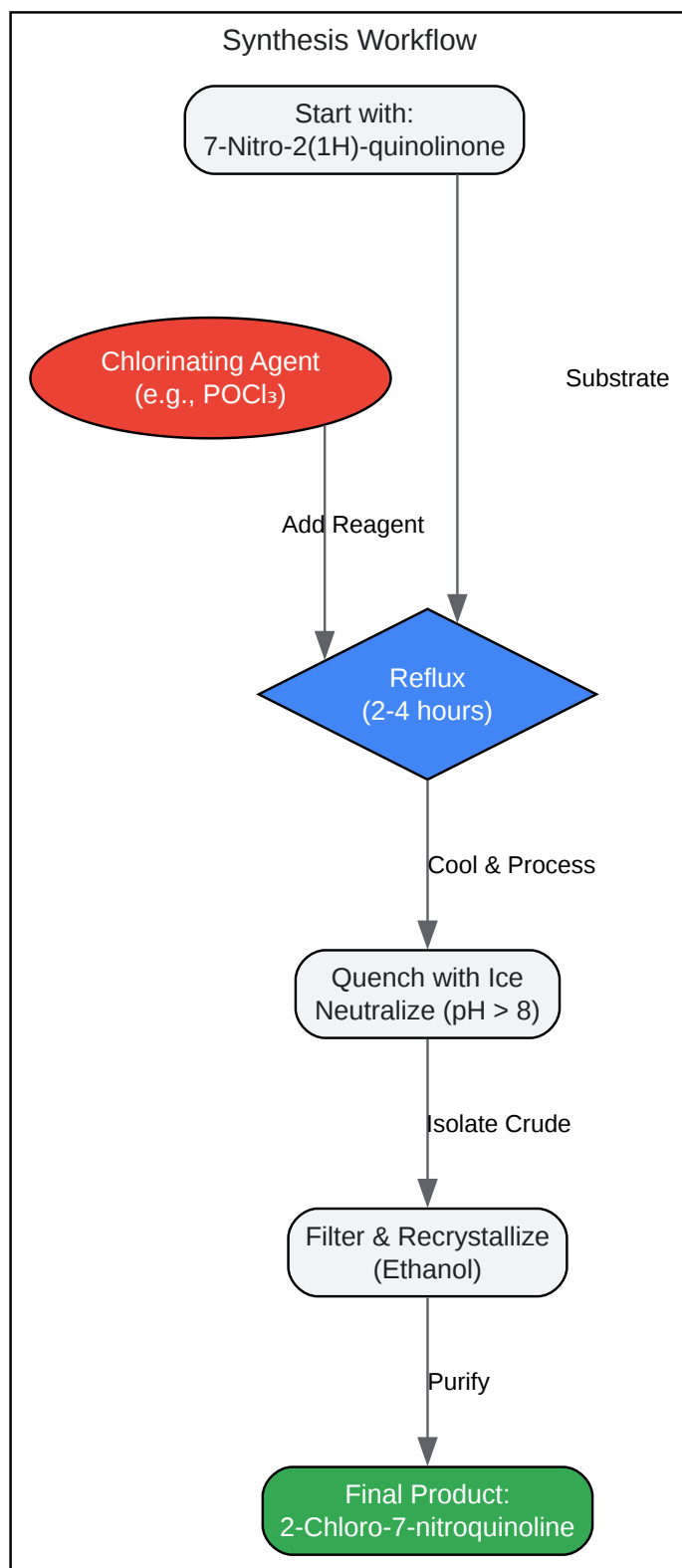
triphenylphosphine/trichloroisocyanuric acid mixture.[4] The following protocol outlines a generalized procedure adapted from established methodologies for similar scaffolds.

Experimental Protocol: Synthesis of **2-Chloro-7-nitroquinoline**

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 7-nitro-2(1H)-quinolinone (1.0 eq).
- **Addition of Chlorinating Agent:** Carefully add phosphorus oxychloride (POCl_3) (3.0-5.0 eq) to the flask. The use of POCl_3 serves as both the reagent and the solvent in many cases, providing an efficient medium for the reaction.
- **Reaction Execution:** Heat the reaction mixture to reflux (approximately 107 °C) and maintain for 2-4 hours. The elevated temperature is necessary to overcome the activation energy for the conversion of the amide to the chloro-substituted heterocycle.
- **Work-up and Isolation:** After cooling to room temperature, slowly and carefully pour the reaction mixture onto crushed ice to quench the excess POCl_3 . This is a highly exothermic process and must be done with caution in a well-ventilated fume hood.
- **Neutralization:** Neutralize the acidic aqueous solution with a saturated sodium bicarbonate (NaHCO_3) solution or dilute sodium hydroxide (NaOH) until the mixture is basic ($\text{pH} > 8$). This will cause the product to precipitate out of the solution.
- **Purification:** Collect the crude solid product by vacuum filtration. Wash the solid with cold water to remove inorganic salts. The crude **2-Chloro-7-nitroquinoline** can then be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture, to yield the final product.

Synthesis Workflow Diagram

The logical flow of the synthesis is depicted below. This process highlights the key transformation from a quinolinone core to the activated 2-chloro derivative, ready for subsequent functionalization.



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Caption: Workflow for the synthesis of **2-Chloro-7-nitroquinoline**.

Spectroscopic Characterization

Confirming the identity and purity of the synthesized compound is paramount. Standard spectroscopic techniques are employed for this purpose. While specific experimental spectra for **2-Chloro-7-nitroquinoline** are not always publicly available, data can be requested from commercial suppliers, and expected results can be predicted based on the structure.^{[5][6]}

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR is used to confirm the proton environment of the quinoline ring, while ^{13}C NMR identifies the carbon skeleton. The chemical shifts will be influenced by the electron-withdrawing effects of the chloro and nitro groups.
- **Mass Spectrometry (MS):** This technique directly confirms the molecular weight of the compound. For **2-Chloro-7-nitroquinoline**, the mass spectrum would show a molecular ion peak (M^+) corresponding to its monoisotopic mass, along with a characteristic $\text{M}+2$ peak due to the presence of the ^{37}Cl isotope.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present. Key vibrational bands would be expected for the C-Cl bond, the aromatic C=C and C=N bonds of the quinoline ring, and the strong asymmetric and symmetric stretches of the N-O bonds in the nitro group.

Applications in Drug Discovery and Development

The quinoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous approved drugs.^{[7][8]} **2-Chloro-7-nitroquinoline** serves as a versatile intermediate for creating libraries of novel compounds for biological screening.

Role as a Synthetic Intermediate

The chlorine atom at the C2 position is an excellent leaving group, making it a prime site for nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$) reactions. This allows for the facile introduction of various functional groups, including amines, alcohols, and thiols, to generate diverse molecular architectures. This reactivity is crucial for structure-activity relationship (SAR) studies.

Anticancer and Antiviral Research

Derivatives of chloroquinolines have demonstrated significant potential as therapeutic agents.

- **Anticancer Agents:** 7-Chloroquinoline derivatives have been extensively studied as anticancer agents, with some compounds showing potent activity against a wide range of cancer cell lines.^{[8][9]} The ability to modify the 2-position of the **2-Chloro-7-nitroquinoline** scaffold allows for the synthesis of analogs that can be optimized for improved efficacy and selectivity.
- **Antiviral Agents:** The 2-chloroquinoline core has recently been explored for developing inhibitors of viral enzymes. For instance, researchers have designed and synthesized 2-chloroquinoline-based molecules as dual inhibitors of SARS-CoV-2 main protease (Mpro) and papain-like protease (PLpro), two enzymes essential for viral replication.^[10]

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed when handling **2-Chloro-7-nitroquinoline** and its precursors. While a specific safety data sheet (SDS) for this exact isomer may not be universally available, data from related chloro- and nitro-substituted aromatic compounds provide authoritative guidance.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical safety goggles, a lab coat, and nitrile gloves.^{[11][12][13]}
- **Handling:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.^{[11][14]} Avoid contact with skin and eyes.^[11]
- **First Aid Measures:**
 - In case of skin contact: Wash off immediately with soap and plenty of water.^{[11][13]}
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^{[11][13]}
 - If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.^{[11][13]}
 - If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.^{[11][13]}

- Storage: Keep the container tightly closed in a dry and well-ventilated place.[11] Store at recommended temperatures (2-8°C) to ensure stability.[2]

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